

2-Fluoro-5-methoxybenzyl alcohol physical properties

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzyl alcohol

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Technical Guide: 2-Fluoro-5-methoxybenzyl alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **2-Fluoro-5-methoxybenzyl alcohol**, alongside experimental protocols for its synthesis and analysis. Due to the limited availability of specific experimental data for this particular isomer, information from closely related compounds and general methodologies are included for reference and guidance.

Core Physical Properties

Quantitative data for **2-Fluoro-5-methoxybenzyl alcohol** is not readily available in published literature. The table below summarizes the known qualitative information and provides comparative data from its precursor, 2-Fluoro-5-methoxybenzaldehyde, and a related isomer, 5-Fluoro-2-methoxybenzyl alcohol.

Property	2-Fluoro-5-methoxybenzyl alcohol	2-Fluoro-5-methoxybenzaldehyde (Precursor)	5-Fluoro-2-methoxybenzyl alcohol (Isomer)
CAS Number	161643-29-4	105728-90-3	426831-32-5
Molecular Formula	C ₈ H ₉ FO ₂	C ₈ H ₇ FO ₂	C ₈ H ₉ FO ₂
Molecular Weight	156.16 g/mol	154.14 g/mol	156.15 g/mol
Appearance	White powder	-	Colorless oil[1]
Melting Point	Not available	Not available	Not available
Boiling Point	Not available	229-230 °C	242 °C[2]
Density	Not available	1.237 g/mL at 25 °C	1.2 ± 0.1 g/cm ³ [2]
Solubility	Not available	Not available	Very soluble in N,N-Dimethylformamide, Soluble in methanol, Sparingly soluble in glacial acetic acid, Very slightly soluble in chloroform, Practically insoluble in water.[2]
Refractive Index	Not available	n _{20/D} 1.532	1.511[2]

Experimental Protocols

Synthesis of 2-Fluoro-5-methoxybenzyl alcohol

A common and effective method for the synthesis of benzyl alcohols is the reduction of the corresponding benzaldehyde. The following is a generalized protocol for the synthesis of **2-Fluoro-5-methoxybenzyl alcohol** from 2-Fluoro-5-methoxybenzaldehyde.

Materials:

- 2-Fluoro-5-methoxybenzaldehyde

- Sodium borohydride (NaBH_4)
- Methanol (MeOH)
- Dichloromethane (CH_2Cl_2)
- Water (H_2O)
- Magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Separatory funnel

Procedure:

- Dissolve 2-Fluoro-5-methoxybenzaldehyde in methanol in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add sodium borohydride to the stirred solution in small portions.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 1-2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the methanol under reduced pressure using a rotary evaporator.
- To the resulting residue, add dichloromethane and water.

- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (2x).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to yield the crude **2-Fluoro-5-methoxybenzyl alcohol**.
- The crude product can be further purified by column chromatography on silica gel.

Determination of Physical Properties

The following are generalized protocols for determining key physical properties of an organic compound like **2-Fluoro-5-methoxybenzyl alcohol**.

Melting Point Determination (for a solid):

- Ensure the sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in a melting point apparatus.
- Heat the apparatus at a rate of 10-20 °C/min initially, then slow to 1-2 °C/min when the temperature is within 20 °C of the expected melting point.
- Record the temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample.

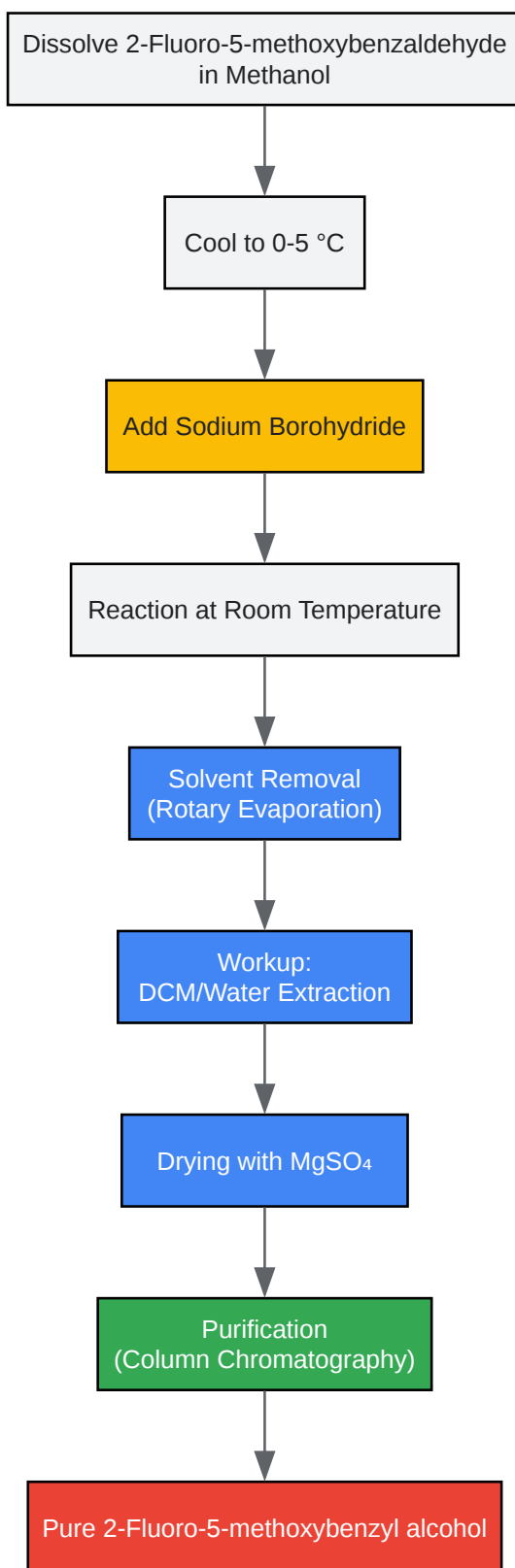
Boiling Point Determination (for a liquid, can be adapted for a molten solid):

- Place a small amount of the liquid into a small test tube.
- Invert a capillary tube (sealed at one end) and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer and heat it in a heating bath (e.g., oil bath).

- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary.
- When a continuous stream of bubbles is observed, remove the heat source.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Visualizations

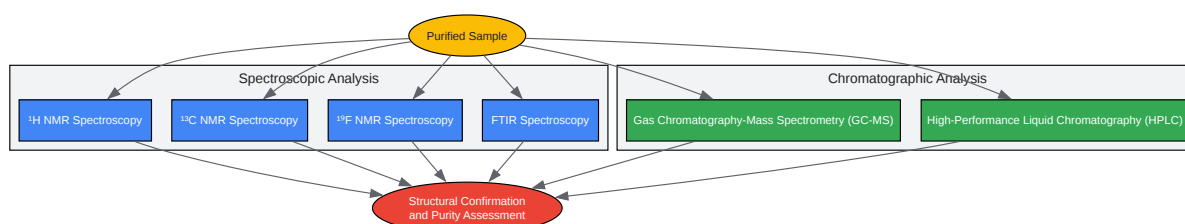
Logical Workflow for Synthesis and Purification



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Caption: Synthesis and purification workflow for **2-Fluoro-5-methoxybenzyl alcohol**.

Analytical Workflow for Characterization



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Caption: Analytical workflow for the characterization of **2-Fluoro-5-methoxybenzyl alcohol**.

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References

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